

A Technical Guide to 3-O-Methyl Colterol-d9: Application and Sourcing

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Compound of Interest

Compound Name: 3-O-Methyl Colterol-d9

Cat. No.: B584239

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides comprehensive information on **3-O-Methyl Colterol-d9**, a deuterated stable isotope-labeled compound. It serves as an essential internal standard in bioanalytical studies for the accurate quantification of its non-labeled counterpart. This document covers its chemical properties, commercial availability, and a detailed protocol for its application in liquid chromatography-tandem mass spectrometry (LC-MS/MS) assays.

Compound Identification and Properties

3-O-Methyl Colterol-d9 is the deuterated form of 3-O-Methyl Colterol and a labeled metabolite of the bronchodilator Bitolterol^[1]. Its primary application is as an internal standard for quantitative analyses using techniques like LC-MS, where it helps correct for sample preparation variability and matrix effects^[2].

Chemical and Physical Data

The following table summarizes the key quantitative data for **3-O-Methyl Colterol-d9**, compiled from various commercial suppliers.

Property	Value	Source(s)
CAS Number	1346599-83-4	[1] [3] [4] [5]
Unlabeled CAS	58868-93-2	[3]
Molecular Formula	C ₁₃ H ₁₂ D ₉ NO ₃	[3] [4] [5]
Molecular Weight	248.37 g/mol	[3] [4] [5]
Accurate Mass	248.21	[3]
Purity	>95% (HPLC)	[3]
IUPAC Name	4-(1-hydroxy-2-((2-(methyl-d ₃)propan-2-yl-1,1,1,3,3,3-d ₆)amino)ethyl)-2-methoxyphenol	[3]
Synonyms	α-[(1,1-Dimethylethyl-d ₉)amino]methyl]-4-hydroxy-3-methoxybenzenemethanol; N-(tert-Butyl-d ₉)metarterenol	[4]

Commercial Availability and Storage

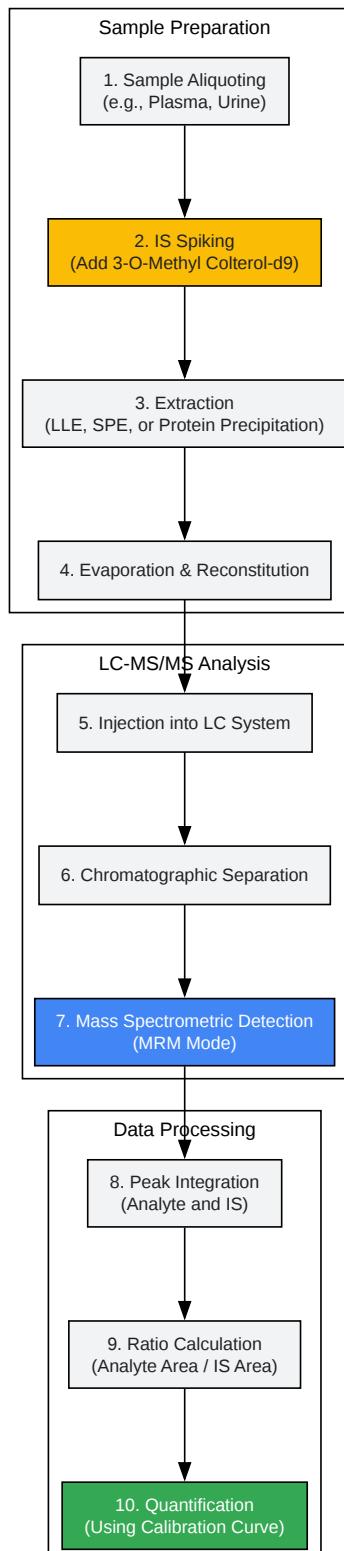
3-O-Methyl Colterol-d₉ is available for research purposes from several specialized chemical suppliers. It is not intended for diagnostic or therapeutic use[\[4\]](#)[\[6\]](#).

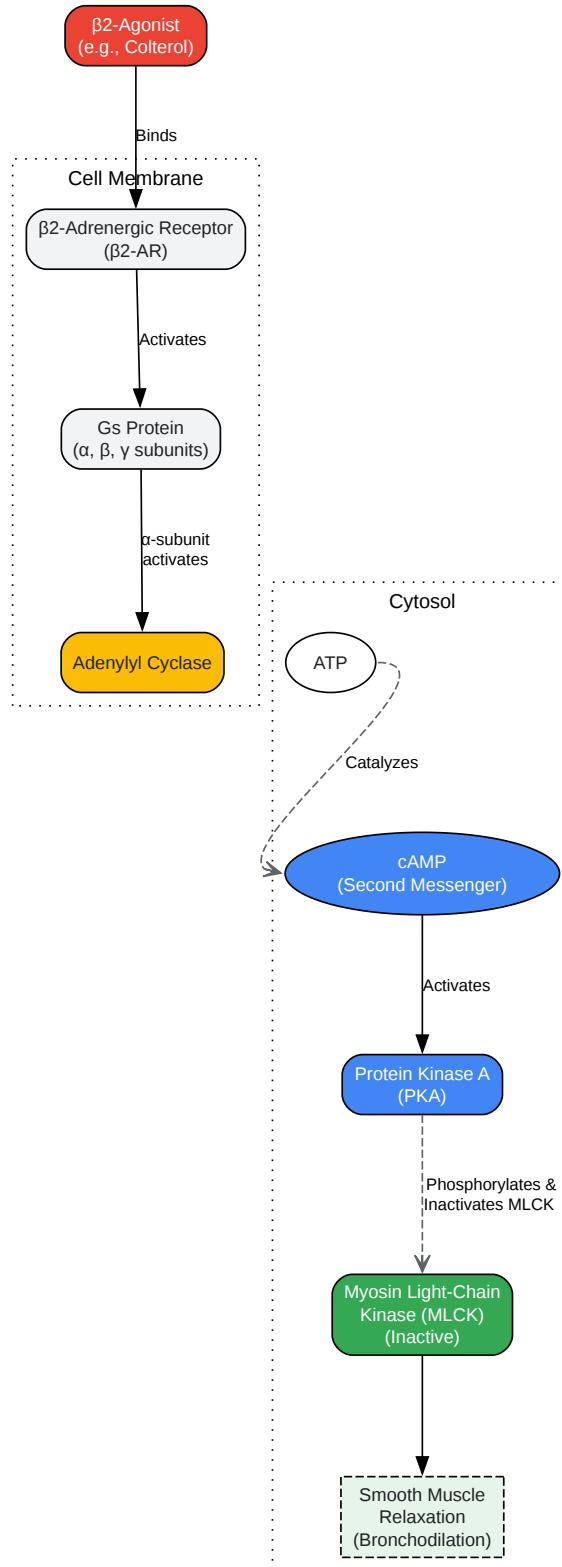
Supplier	Product Code	Available Quantities	Storage Temperature	Shipping Conditions
LGC Standards	TRC-M294572	1 mg, 5 mg, 25 mg	+4°C	Blue Ice
Santa Cruz Biotechnology	sc-215170	Contact for details	2-8°C	Ambient
Pharmaffiliates	PA STI 089760	Contact for details	2-8°C Refrigerator	Ambient
MedChemExpress	HY-13833S	Contact for details	-80°C (6 months); -20°C (1 month)	Ambient
Clinivex	CX-15345	Contact for details	2-8°C	Ambient

Application in Quantitative Bioanalysis

The primary role of **3-O-Methyl Colterol-d9** is as an internal standard (IS) in LC-MS/MS methods to quantify colterol or its metabolites in biological matrices such as plasma, urine, or whole blood. The workflow below illustrates the typical process for using a deuterated IS in a bioanalytical assay.

Bioanalytical Workflow Using a Deuterated Internal Standard



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- To cite this document: BenchChem. [A Technical Guide to 3-O-Methyl Colterol-d9: Application and Sourcing]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b584239#commercial-availability-and-suppliers-of-3-o-methyl-colterol-d9>]

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